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The History and Development of Oxycarboxin: A Technical Guide

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Compound of Interest		
Compound Name:	Oxycarboxin	
Cat. No.:	B166467	Get Quote

Introduction

Oxycarboxin (5,6-dihydro-2-methyl-N-phenyl-1,4-oxathiin-3-carboxamide-4,4-dioxide) is a systemic fungicide belonging to the oxathiin chemical class.[1] First introduced in 1969 by Uniroyal under the brand name Plantvax, it represented a significant advancement in the control of fungal diseases, particularly rusts.[2] As a third-generation, site-specific fungicide, its development marked a shift from broad-spectrum, protectant chemicals to more targeted and systemic solutions in agriculture.[3] Oxycarboxin is the sulfone analogue of Carboxin and shares a similar mode of action, offering both preventative and curative control against a specific range of economically important plant pathogens.[4][5]

Historical Context and Development

The development of **Oxycarboxin** is intrinsically linked to its predecessor, Carboxin. Both were part of the oxathiin group of heterocyclic compounds discovered to have potent systemic fungicidal properties in the 1960s.[3][4] Carboxin was first described in 1966 and commercialized in 1969 as the first systemic seed treatment capable of eradicating deepseated infections within the seed embryo, such as loose smut.[3][5]

Oxycarboxin was developed concurrently and introduced commercially in 1969.[2] It is produced through the oxidation of Carboxin.[2][4] This chemical modification enhances the compound's stability.[6] The primary driver for its development was the need for a highly systemic agent effective against rust diseases on a variety of crops and ornamentals.[1][7] While Carboxin was primarily used as a seed treatment, Oxycarboxin found its niche in foliar



applications.[5] However, due to its narrow spectrum of activity, primarily targeting Basidiomycete fungi, its application was more limited compared to broad-spectrum fungicides that emerged later.[5]

Chemical Synthesis

The synthesis of **Oxycarboxin** is a multi-step process that begins with the production of its precursor, Carboxin. The process is completed by the oxidation of the sulfur atom in the oxathiin ring to a sulfone.

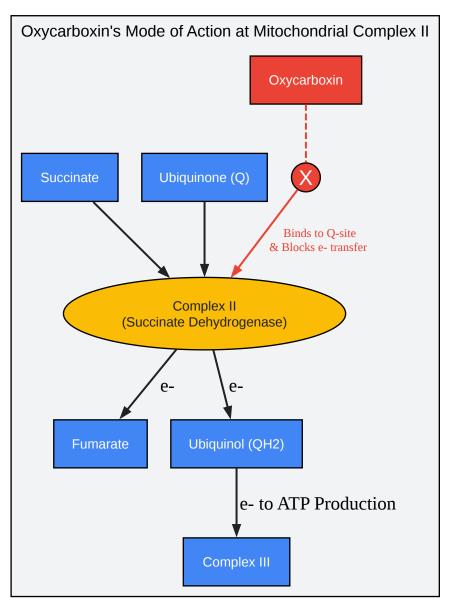
Synthesis Pathway:

- Oxathiin Ring Formation: The synthesis of the core Carboxin structure starts with the reaction of ethyl 2-chloroacetoacetate with 2-mercaptoethanol in the presence of a base.[2]
 [8]
- Cyclization: The resulting intermediate undergoes cyclization under acidic conditions, which also removes a water molecule.[2][8]
- Amidation: The ethyl ester is then converted to an amide through a reaction with aniline, yielding Carboxin.[2][8]
- Oxidation: Finally, Carboxin is treated with an oxidizing agent, typically hydrogen peroxide in acetic acid, to oxidize the sulfide to a sulfone, yielding **Oxycarboxin**.[2][4][8]

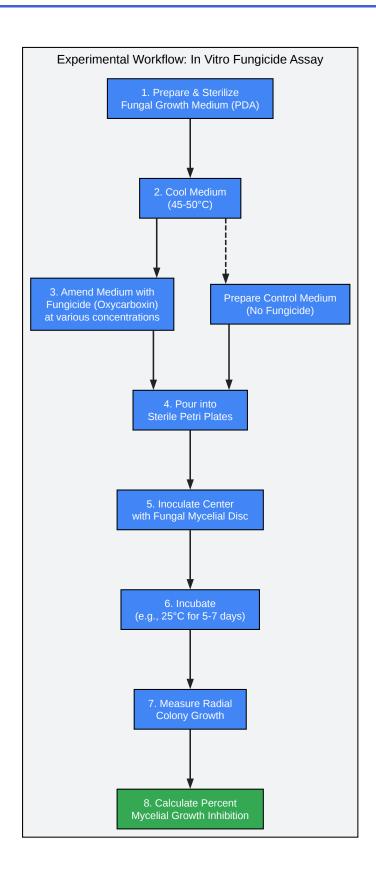




Oxycarboxin's Mode of Action at Mitochondrial Complex II







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